

# 3-Bromo-7-nitroindazole structural analogs comparative efficacy

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## Compound Focus: 3-Bromo-7-Nitroindazole

CAS No.: 74209-34-0

Cat. No.: S589245

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## 3-Bromo-7-nitroindazole (3B7N) at a Glance

Property	Description
IUPAC Name	3-bromo-7-nitro-1H-indazole [1]
Chemical Formula	$C_7H_4BrN_3O_2$ [1]
Molecular Weight	242.03 g/mol [1]
Mechanism of Action	Potent and selective inhibitor of <b>neuronal Nitric Oxide Synthase (nNOS)</b> [2] [3] [4].
Primary Research Applications	Neuroscience (learning, memory, aggression, neuroprotection) [2] [3] [5], Plant Biology (blue light signaling) [6].
Key Experimental Findings	Impairs spatial learning/memory in rats [2], attenuates brain injury in diabetic stroke models [5], impairs maternal aggression in voles [3].

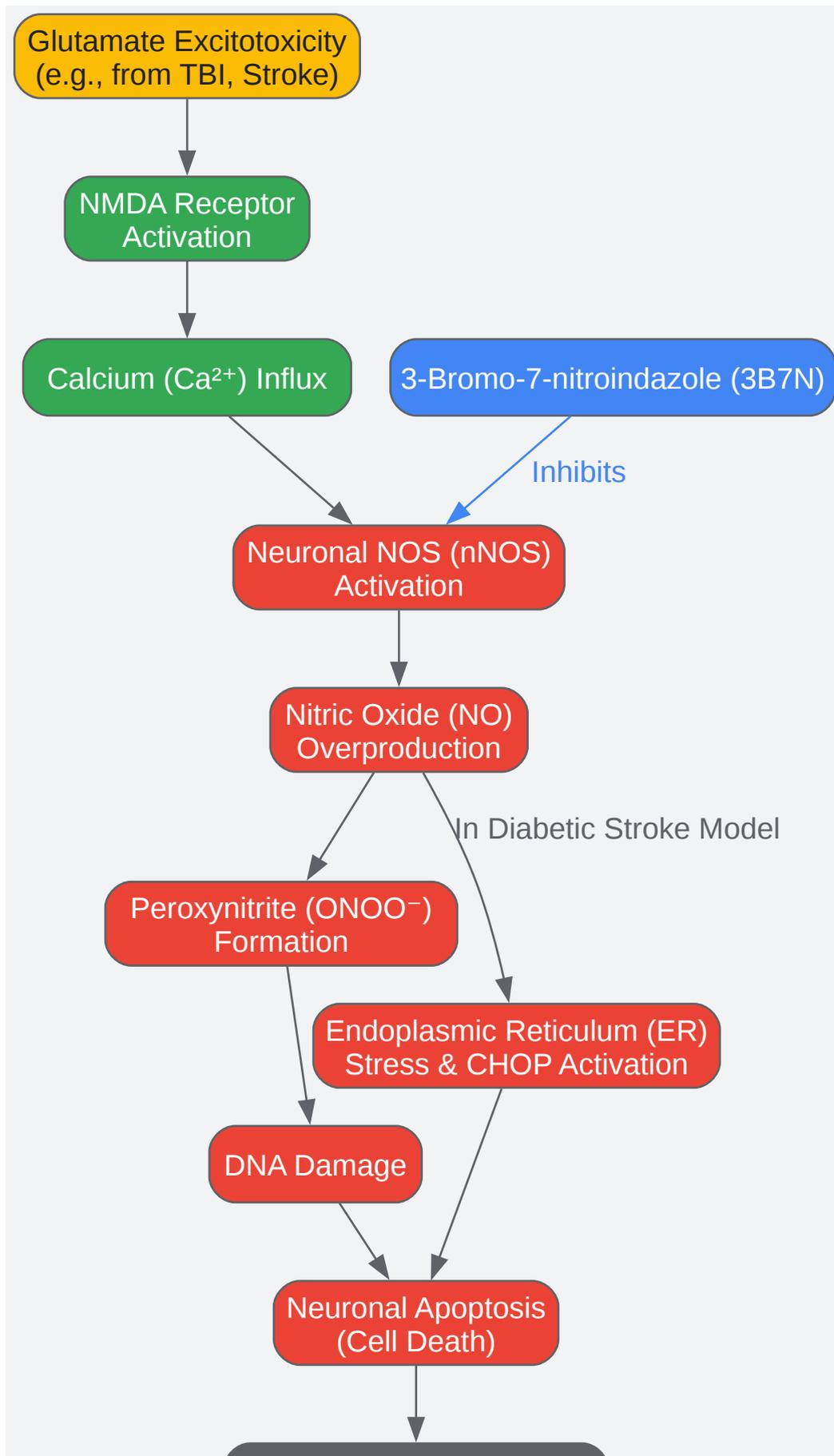
## Detailed Experimental Models and Protocols

The following table outlines the key experimental setups from the research, which are crucial for understanding the context of the efficacy data.

Research Context	Experimental Model	Dosage & Administration	Key Outcome Measures
<b>Spatial Learning &amp; Memory [2]</b>	Male rats (Morris water maze)	20 mg/kg/day, intraperitoneal injection, for 5 days.	Impaired acquisition and performance in maze tasks; no change in locomotor activity.
<b>Diabetic Stroke [5]</b>	Type 2 diabetic rats (High-Fat Diet + Streptozotocin), Middle Cerebral Artery Occlusion (MCAO) model.	3, 10, and 30 mg/kg, intraperitoneal injection.	Reduced cerebral infarct size, decreased brain edema, improved neurological function, inhibition of ER stress.
<b>Maternal Aggression [3]</b>	Lactating female prairie voles.	20 mg/kg, subcutaneous injection.	Significant reduction in aggressive behaviors (attacks, sideways postures, chasing).
<b>Plant Blue Light Signaling [6]</b>	<i>Arabidopsis</i> seedlings.	Grown on agar medium containing 3B7N (concentration not specified).	Inhibited translation of ribosome-related genes in response to blue light, similar to <i>cry1cry2</i> mutants.

## Signaling Pathway and Mechanism of 3B7N

The diagram below illustrates the primary neuro-specific mechanism of action of 3B7N and its consequences, as identified in the research.



Functional Outcome:  
Impaired Learning/Memory  
(Animal Models)

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## References

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